

# 4-Bromo-2,5-dimethylaniline molecular weight and formula

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## Compound of Interest

Compound Name: **4-Bromo-2,5-dimethylaniline**

Cat. No.: **B189024**

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## An In-depth Technical Guide to 4-Bromo-2,5-dimethylaniline

This guide provides comprehensive technical information on **4-Bromo-2,5-dimethylaniline**, a key chemical intermediate in various research and development applications. It is intended for researchers, scientists, and professionals in the fields of organic synthesis and drug development.

## Core Properties

**4-Bromo-2,5-dimethylaniline** is a halogenated aromatic amine utilized as a building block in the synthesis of more complex molecules. Its chemical properties are defined by the arrangement of the amino, bromo, and methyl functional groups on the aniline ring.

## Quantitative Data Summary

The fundamental molecular properties of **4-Bromo-2,5-dimethylaniline** are summarized below.

Property	Value	Citations
Molecular Formula	C8H10BrN	<a href="#">[1]</a>
Molecular Weight	200.08 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	30273-40-6	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis Protocol

The synthesis of **4-Bromo-2,5-dimethylaniline** is commonly achieved through the electrophilic bromination of 2,5-dimethylaniline. The amino and methyl groups on the aromatic ring direct the substitution to the para position relative to the activating amino group.[\[2\]](#)

## Representative Experimental Protocol: Bromination of 2,5-Dimethylaniline

Objective: To synthesize **4-Bromo-2,5-dimethylaniline** via electrophilic aromatic substitution.

### Materials:

- 2,5-Dimethylaniline
- N-Bromosuccinimide (NBS) or molecular bromine ( $\text{Br}_2$ )
- Acetic acid (or another suitable solvent)

### Procedure:

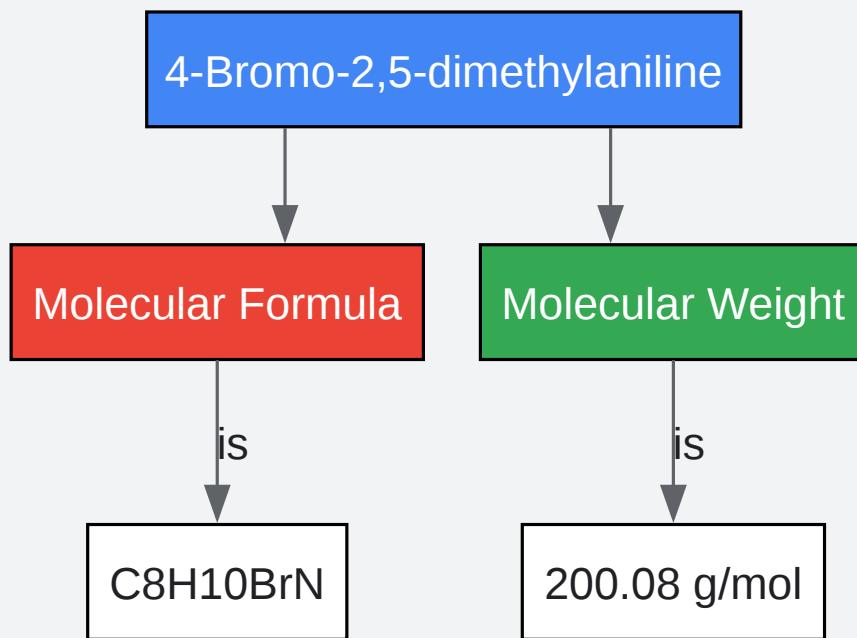
- Dissolve 2,5-dimethylaniline in a suitable solvent, such as acetic acid, in a reaction vessel.
- Cool the solution in an ice bath to control the reaction temperature.
- Slowly add the brominating agent (e.g., N-Bromosuccinimide) portion-wise to the stirred solution. The activating effects of the amino and methyl groups guide the bromine to the para position.[\[2\]](#)
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography).
- Upon completion, quench the reaction by adding a suitable reagent (e.g., sodium thiosulfate solution if  $\text{Br}_2$  is used).
- Neutralize the reaction mixture with a base (e.g., sodium bicarbonate solution).
- Extract the product using an organic solvent.

- Wash the organic layer, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure to yield the crude product.
- Purify the crude **4-Bromo-2,5-dimethylaniline** by recrystallization or column chromatography to obtain the final product.

## Logical Relationship Diagram

The following diagram illustrates the connection between the chemical compound and its fundamental molecular properties.

## Logical Relationship: 4-Bromo-2,5-dimethylaniline



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Caption: Chemical compound and its core molecular properties.

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